

Safe handling and storage procedures for Benzyltriethylammonium chloride

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Compound of Interest

Compound Name: Benzyltriethylammonium chloride

Cat. No.: B1666795

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Technical Support Center: Benzyltriethylammonium Chloride (BTEAC)

This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on the safe handling, storage, and use of **Benzyltriethylammonium chloride** (BTEAC). It includes troubleshooting guides and frequently asked questions (FAQs) to address specific issues that may be encountered during experiments.

Safety and Handling

Proper handling and storage of **Benzyltriethylammonium chloride** are crucial to ensure laboratory safety and maintain the integrity of the compound.

Personal Protective Equipment (PPE)

When handling BTEAC, it is essential to use appropriate personal protective equipment to prevent exposure.

PPE Item	Specification	Rationale
Eye Protection	Chemical splash goggles.[1]	Protects eyes from dust particles and potential splashes.
Hand Protection	Appropriate chemical-resistant gloves.[1]	Prevents skin irritation and absorption.
Respiratory Protection	NIOSH/MSHA approved respirator.[1]	Required when airborne dust concentrations are high or ventilation is inadequate.
Protective Clothing	Lab coat or other suitable protective clothing.[1]	Minimizes skin contact with the compound.

Storage and Incompatibilities

Proper storage conditions are vital for maintaining the stability and reactivity of BTEAC.

Storage Condition	Recommendation
Temperature	Store in a cool, dry place below +30°C.[2][3]
Atmosphere	Keep container tightly closed in a dry and well-ventilated place.[4]
Incompatible Materials	Strong oxidizing agents, strong acids, and strong bases.[1]

Physical and Chemical Properties

A summary of the key physical and chemical properties of **Benzyltriethylammonium chloride** is provided below for easy reference.

Property	Value
Molecular Formula	C ₁₃ H ₂₂ ClN[1]
Molecular Weight	227.77 g/mol [5]
Appearance	White to off-white crystalline powder.[1]
Melting Point	190-192 °C (decomposition)[6]
Solubility in Water	700 g/L (at 20 °C)[2][7]
pH	6-8 (100 g/L aqueous solution at 20 °C)[3][6]
LD50 (Oral, Rat)	2219 mg/kg[1][3]

Troubleshooting Guide

This section addresses common problems encountered when using **Benzyltriethylammonium chloride** as a phase-transfer catalyst.

Low or No Reaction Yield

Q: My phase-transfer catalysis reaction using BTEAC is giving a low yield or is not proceeding at all. What are the possible causes and how can I troubleshoot this?

A: Low or no yield in a phase-transfer catalyzed reaction can be attributed to several factors. A systematic approach to troubleshooting is recommended.

Troubleshooting Steps for Low Yield:

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References

- 1. Phase-Transfer-Catalyzed Alkylation of Hydantoins - PMC [pmc.ncbi.nlm.nih.gov]

- 2. Benzyltriethylammonium chloride | 56-37-1 [chemicalbook.com]
- 3. merckmillipore.com [merckmillipore.com]
- 4. Registration Dossier - ECHA [echa.europa.eu]
- 5. sigmaaldrich.com [sigmaaldrich.com]
- 6. solubilityofthings.com [solubilityofthings.com]
- 7. Benzyl Triethyl Ammonium Chloride [chembk.com]
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